

Troubleshooting Conopressin G aggregation in solution

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Compound of Interest

Compound Name: Conopressin G

Cat. No.: B046012

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Conopressin G Technical Support Center

This technical support center provides comprehensive troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing challenges related to **Conopressin G** aggregation in solution.

Frequently Asked Questions (FAQs)

Q1: What is **Conopressin G** and what are its key properties?

Conopressin G is a nonapeptide (amino acid sequence: CFIRNCPKG) originally isolated from the venom of the marine cone snail *Conus geographus*. It is a structural and functional analog of the mammalian hormones vasopressin and oxytocin, and is known to interact with their receptors.^[1] Its basic properties are summarized in the table below.

| Property | Value | Reference |
|----------------------------------|---|-----------|
| Molecular Weight | 1033.47 g/mol | |
| Amino Acid Sequence | Cys-Phe-Ile-Arg-Asn-Cys-Pro-Lys-Gly-NH ₂ | |
| Disulfide Bridge | Cys1-Cys6 | |
| Appearance | White lyophilized powder | |
| Predicted Isoelectric Point (pI) | ~9.78 | |

Q2: My lyophilized **Conopressin G** appears as a small film or is difficult to see in the vial. Is it degraded?

Not necessarily. Lyophilized peptides can sometimes appear as a thin, transparent film or a small, compact powder rather than a voluminous puff. This is often due to the lyophilization process and the inherent properties of the peptide and does not typically indicate degradation.

Q3: What are the general storage recommendations for **Conopressin G**?

For optimal stability, **Conopressin G** should be stored under the following conditions:

| Form | Storage Temperature | Duration |
|------------------------------------|---------------------|-----------------|
| Lyophilized Powder | -20°C to -80°C | Long-term |
| Reconstituted Solution | 2-8°C | Up to one week |
| Reconstituted Solution (aliquoted) | -20°C | Up to one month |

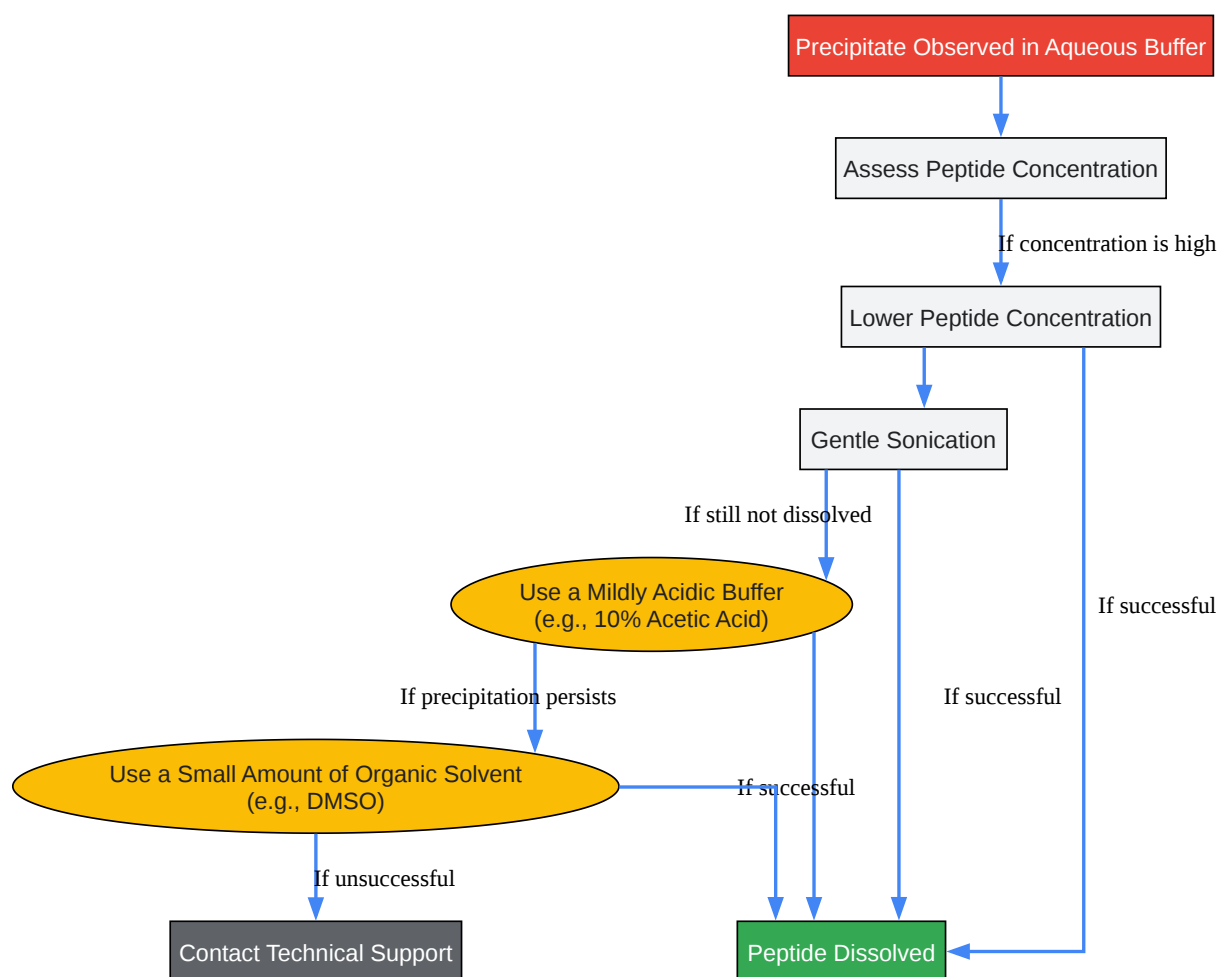
Note: Repeated freeze-thaw cycles should be avoided as they can promote peptide degradation and aggregation. It is highly recommended to aliquot the reconstituted solution into single-use volumes.

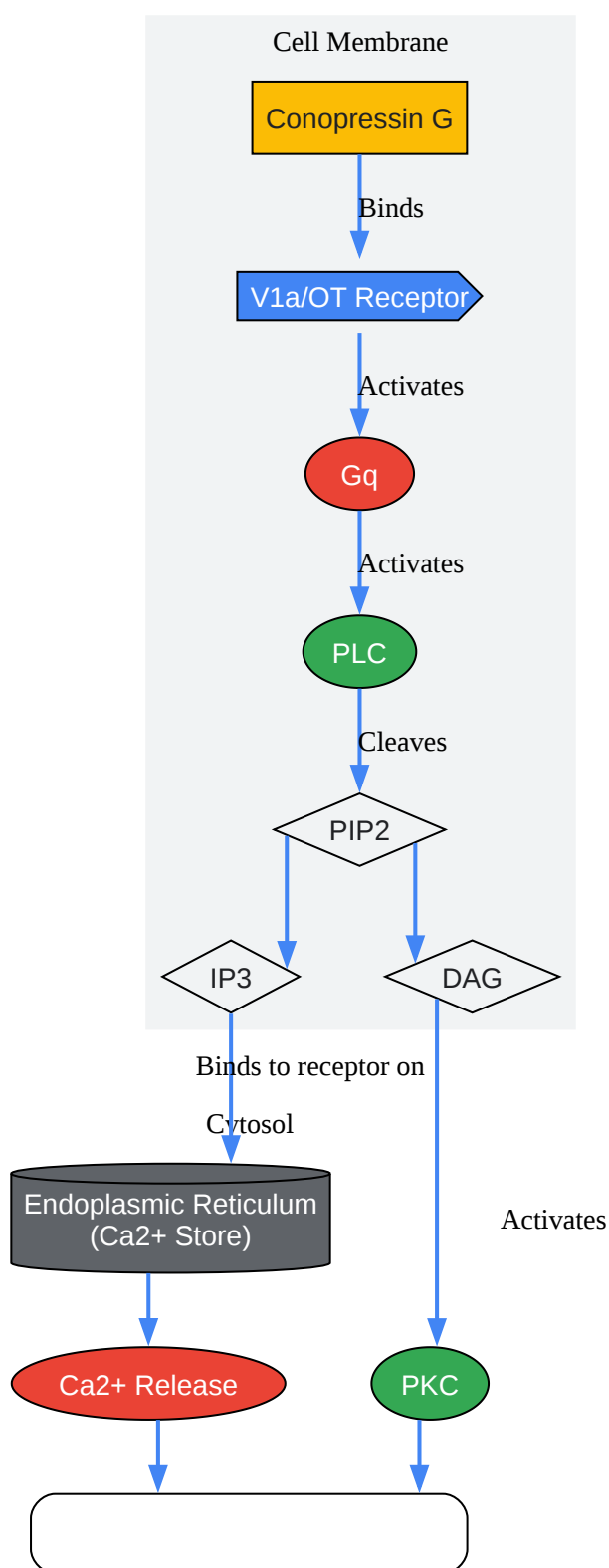
Troubleshooting Conopressin G Aggregation

Problem: My **Conopressin G** is not dissolving or is forming a precipitate in my aqueous buffer (e.g., PBS, pH 7.4).

Cause: **Conopressin G** is a basic peptide with a predicted isoelectric point (pI) of approximately 9.78. Peptides are least soluble at their isoelectric point. At a neutral pH of 7.4, **Conopressin G** has a net positive charge, which generally aids solubility. However, at higher concentrations, intermolecular interactions can still lead to aggregation and precipitation.

Solution Workflow:





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References

- 1. Expasy - Compute pI/Mw tool [web.expasy.org]
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